

The Interchangeable Identity of Safranin O and Basic Red 2: A Technical Guide

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Compound of Interest

Compound Name: *Basic red 2*

Cat. No.: *B3428820*

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Abstract

This technical guide addresses the common query regarding the difference between Safranin O and **Basic Red 2**. It establishes that these are, in fact, synonymous names for the same chemical compound, a cationic azine dye widely used in histology and cytology. The Colour Index (C.I.) designation for this dye is 50240. This document provides a comprehensive overview of its chemical and physical properties, clarifies the nomenclature, details its mechanism of action as a biological stain, and presents a validated experimental protocol for its principal application in cartilage assessment, complete with a procedural workflow diagram.

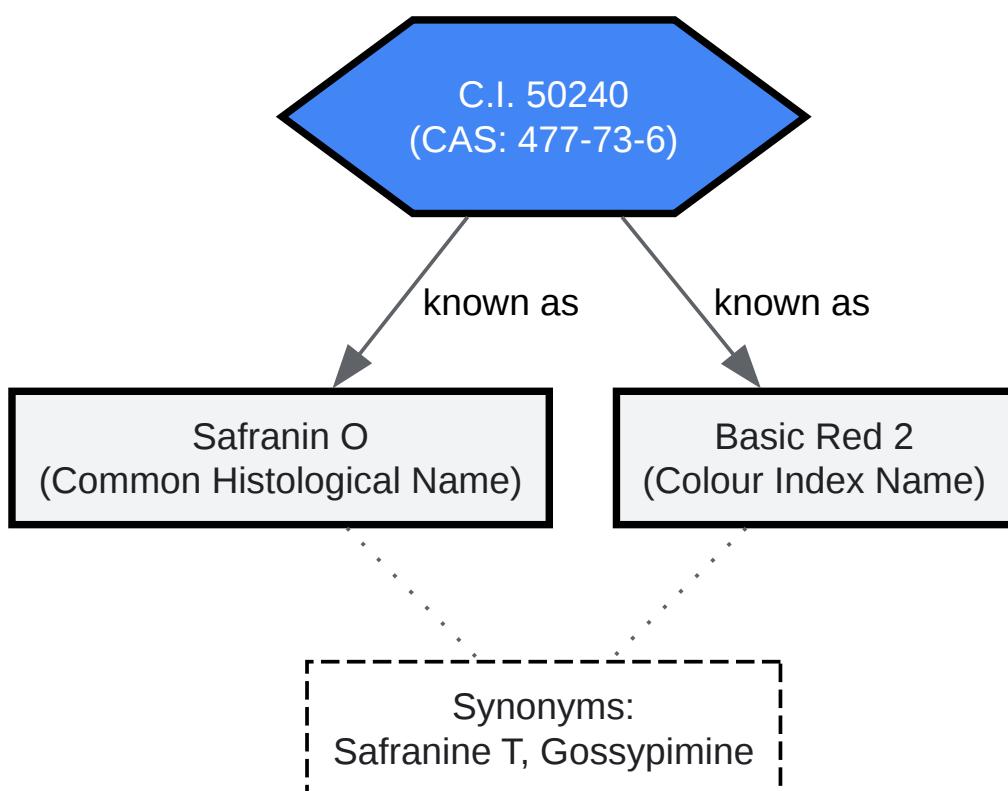
Nomenclature and Chemical Identity: Clarifying the Terminology

In the field of biological stains, it is common for a single dye to be known by several names, leading to potential confusion. This is the case with Safranin O and **Basic Red 2**.

- Safranin O: This is the common name used most frequently in biological and medical literature. The "O" distinguishes it from other safranin dyes. It is the certified stain used for most histological procedures.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Basic Red 2:** This is the name assigned by the Colour Index, a standard reference database for dyes and pigments.[\[4\]](#)[\[5\]](#) It classifies the dye based on its application and color.

- C.I. 50240: This is the Colour Index constitution number, which provides a definitive, internationally recognized identifier for the chemical structure of the dye.[4][6][7]
- CAS No. 477-73-6: This is the unique registry number assigned by the Chemical Abstracts Service, further confirming the identity of the chemical substance.[8][9]

Therefore, Safranin O and **Basic Red 2** are not different compounds; they are different names for C.I. 50240. Commercial preparations of Safranin O often contain a mixture of dimethyl and trimethyl safranin, which are functionally identical for staining purposes.[1][10]



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Figure 1. Logical relationship between the names for C.I. 50240.

Chemical and Physical Properties

Safranin O is a cationic (basic) dye belonging to the azine class of compounds.[5] Its positive charge allows it to bind avidly to anionic (negatively charged) macromolecules within tissues. The key physicochemical properties are summarized in the table below.

Property	Value	Reference(s)
Colour Index (C.I.) Name	Basic Red 2	[4][5]
C.I. Number	50240	[4][6][7]
CAS Number	477-73-6	[8][9]
Chemical Formula	$C_{20}H_{19}ClN_4$ (for Dimethyl Safranin)	[5][8][11][12]
Molecular Weight	350.84 g/mol	[5][8][11][12]
Appearance	Brownish-red to dark green solid powder	[2][3][12]
Absorption Max (λ_{max})	530-534 nm (in 50% Ethanol)	[2][4]
Solubility	Soluble in water (approx. 50 g/L) and ethanol	[3][7][8]
Mechanism	Cationic dye binds to anionic proteoglycans and nucleic acids	[3][12]

Key Applications in Research and Development

Safranin O's primary utility stems from its ability to stain acidic mucopolysaccharides, particularly the glycosaminoglycans (GAGs) found in high concentrations in cartilage.

- **Cartilage Histology:** It is the gold standard for assessing cartilage health in osteoarthritis research and tissue engineering. Safranin O stains the proteoglycan-rich extracellular matrix of cartilage a vibrant red or orange, with the intensity of the stain being proportional to the GAG content.[3][4] A loss of Safranin O staining is a key indicator of cartilage degradation.
- **Gram Staining:** It serves as the classic counterstain in the Gram stain protocol. After decolorization, Gram-negative bacteria, which have lost the primary crystal violet stain, are visualized by taking up the red Safranin O.[3][6]
- **Cytology:** It is used as a nuclear counterstain, coloring cell nuclei red, providing contrast to other stains like Fast Green FCF.[4]

- Mast Cell and Mucin Detection: The dye can also be used to identify mast cell granules and mucin, which are also rich in acidic components.[1][3]

Experimental Protocol: Safranin O and Fast Green Staining for Cartilage

This protocol is a widely used method for staining formalin-fixed, paraffin-embedded tissue sections to visualize cartilage morphology and proteoglycan content.

Required Reagents

- Weigert's Iron Hematoxylin: For staining cell nuclei. Prepare fresh by mixing equal parts of Stock Solution A (1% Hematoxylin in 95% Alcohol) and Stock Solution B (4% Ferric Chloride in aqueous solution with 1% HCl).[6]
- Fast Green (FCF) Solution (0.02% - 0.05% aqueous): To counterstain cytoplasm and background connective tissue.[6]
- Acetic Acid Solution (1% aqueous): Used as a brief rinse or differentiator.[6][11]
- Safranin O Solution (0.1% aqueous): For staining GAGs in cartilage.[6][11]
- Graded Alcohols (100%, 95%) and Xylene (or a substitute) for deparaffinization and dehydration.

Staining Procedure

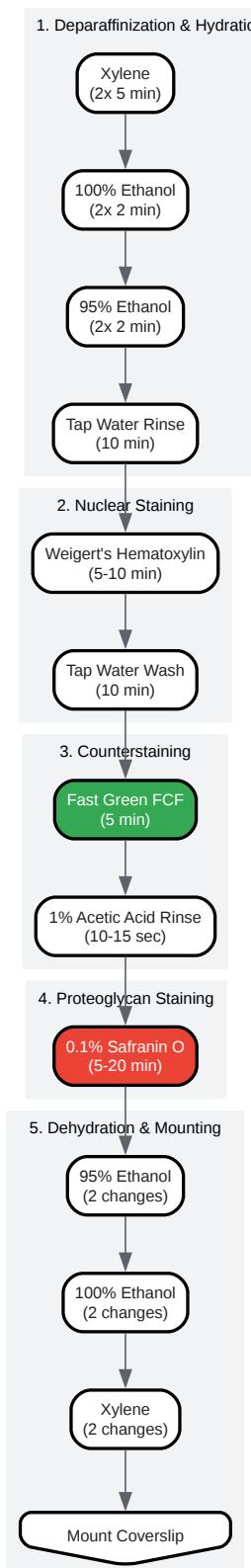
This procedure is for formalin-fixed, paraffin-embedded sections.

- Deparaffinization and Hydration:
 - Immerse slides in Xylene: 2 changes, 5 minutes each.
 - Immerse in 100% Ethanol: 2 changes, 2 minutes each.
 - Immerse in 95% Ethanol: 2 changes, 2 minutes each.
 - Rinse in running tap water for 5-10 minutes.[6][11]

- Nuclear Staining:
 - Stain in Weigert's iron hematoxylin working solution for 5-10 minutes.[6][11]
 - Wash in running tap water for 10 minutes until the water runs clear.[6][11]
- Counterstaining:
 - Stain with Fast Green (FCF) solution for 5 minutes.[6][11]
 - Rinse quickly (10-15 seconds) with 1% acetic acid solution. Do not wash with water.[6][11]
- Proteoglycan Staining:
 - Stain in 0.1% Safranin O solution for 5-20 minutes (time may require optimization).[6][11]
- Dehydration and Mounting:
 - Dehydrate rapidly through 95% Ethanol (2 changes) and 100% Ethanol (2 changes).[11]
 - Clear in Xylene (or substitute): 2 changes, 2 minutes each.[11]
 - Mount with a resinous mounting medium.

Expected Results

- Cartilage Matrix (GAGs), Mucin, Mast Cell Granules: Orange to Red[6][11]
- Nuclei: Black to Blue-Black[6][11]
- Cytoplasm and Background Tissue: Bluish-Green[6][11]



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Figure 2. Experimental workflow for Safranin O & Fast Green staining.

Conclusion

The distinction between Safranin O and **Basic Red 2** is one of nomenclature rather than chemical composition. Both terms refer to the same versatile and essential cationic dye (C.I. 50240) used extensively in biological research. Its ability to stoichiometrically bind to glycosaminoglycans makes it an invaluable tool for researchers in orthopedics, rheumatology, and developmental biology for the quantitative and qualitative assessment of cartilage. Understanding its properties and the standardized protocols for its use is fundamental for achieving reproducible and reliable histological results.

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